Application Notes and Protocols for Disperse Red 167 in Polyester Dyeing

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Compound of Interest

Compound Name:	*Disperse Red 167*
CAS No.:	*26850-12-4*
Cat. No.:	*B1346997*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the application of C.I. **Disperse Red 167** in the dyeing of polyester (polyethylene terephthalate, PET) fabrics. The information is intended for use in laboratory and research settings to ensure reproducible and high-quality dyeing outcomes.

Introduction and Principles

Disperse Red 167 is a monoazo disperse dye characterized by its deep red hue and suitability for dyeing hydrophobic fibers like polyester.[1][2][3] Due to polyester's crystalline structure and lack of ionic dye sites, the dyeing process relies on the diffusion of non-ionic, finely dispersed dye molecules into the amorphous regions of the fiber.[1][2][4] This is typically achieved at high temperatures (above the glass transition temperature of polyester, ~80°C) and under pressure, which swells the polymer and facilitates dye penetration.[4][5] The dye molecules are then held within the fiber matrix by van der Waals forces and hydrophobic interactions.[4]

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The two primary industrial methods for applying **Disperse Red 167** to polyester are the high-temperature, high-pressure (HTHP) exhaust method and the continuous Thermosol process.[1][2][5][6]

Physicochemical and Fastness Properties of Disperse Red 167

A summary of the key properties of **Disperse Red 167** is presented below.

Property	Value	Reference
C.I. Name	Disperse Red 167	[2]
CAS Number	26850-12-4, 61968-52-3	[1]
Molecular Formula	C23H26ClN5O7	[1]
Molecular Weight	519.93 g/mol	[1]
Appearance	Deep red powder	[1][2]
Solubility	Soluble in acetone and alcohol; insoluble in water.	[1][3]
Optimal Dyeing pH	4.0 - 5.5	[1][2]

The fastness properties of **Disperse Red 167** on polyester are critical for determining its suitability for various end-uses. The following table consolidates available data on its performance.

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Fastness Property	Test Method	Rating (Scale)	Reference
Light Fastness	Xenon Arc	6-7 (1-8)	[7]
Washing Fastness	ISO 105-C06	4-5 (1-5)	[7]
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4-5 (1-5)	[7]
Rubbing/Crocking (Dry)	ISO 105-X12	4-5 (1-5)	[7]
Rubbing/Crocking (Wet)	ISO 105-X12	4 (1-5)	[7]

Experimental Protocols

High-Temperature, High-Pressure (HTHP) Exhaust Dyeing Protocol

This method is suitable for batch dyeing of polyester yarn and fabric.

3.1.1. Materials and Reagents:

- Polyester fabric, scoured
- **Disperse Red 167**
- Dispersing agent (e.g., sodium lignosulfonate or naphthalene sulfonate condensate)
- Levelling agent (optional)
- Acetic acid (or a suitable buffer system) to maintain pH
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized or softened water

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3.1.2. Equipment:

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter

3.1.3. Procedure:

- Fabric Preparation: Scour the polyester fabric with a solution of 1-2 g/L non-ionic detergent at 60-70°C for 20-30 minutes to remove any impurities. Rinse thoroughly with hot and then cold water.
- Dye Dispersion: Prepare a stock dispersion of **Disperse Red 167**. For a 2% on weight of fabric (owf) dyeing, weigh the required amount of dye and paste it with a small amount of dispersing agent and cold water. Gradually add warm water (40-50°C) to create a fine, stable dispersion.
- Dye Bath Preparation:
  - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dyebath) to 1:10 or 1:20.
  - Fill the dyeing vessel with the required volume of deionized water.
  - Add 0.5-1.0 g/L of a dispersing agent.
  - Add the prepared dye dispersion to the bath.
  - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[1]
- Dyeing Cycle:
  - Introduce the scoured polyester fabric into the dye bath at 50-60°C.

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- Seal the dyeing machine and start circulation/agitation.
- Raise the temperature to 130°C at a rate of 1.5-2.0°C per minute.[8]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth. [8]
- Cool the dyebath down to 70-80°C at a rate of 2.0°C per minute.

- Reduction Clearing (After-treatment): This step is crucial for removing unfixed dye from the fiber surface, thereby improving wash and rubbing fastness.
  - Drain the dyebath.
  - Prepare a fresh bath with:
    - 1-2 g/L Sodium hydrosulfite
    - 1-2 g/L Sodium hydroxide
  - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.
  - Rinse the fabric thoroughly with hot water, then cold water.
- Neutralization and Final Rinse:
  - Neutralize the fabric in a bath containing 0.5-1.0 g/L of acetic acid at 40°C for 5-10 minutes.
  - Perform a final cold rinse.
- Drying: Dry the fabric in an oven or air-dry.

Thermosol Dyeing Protocol

This is a continuous method suitable for dyeing long lengths of woven or knitted polyester fabric.

3.2.1. Materials and Reagents:

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- Polyester fabric, scoured
- **Disperse Red 167**
- Migration inhibitor (e.g., sodium alginate)
- Wetting agent
- Urea (optional, to aid dye fixation)
- Acetic acid

3.2.2. Equipment:

- Laboratory padding mangle
- Infrared or hot flue dryer
- Laboratory thermosol oven or stentering frame

3.2.3. Procedure:

- Padding Liquor Preparation:
  - Prepare a dispersion of **Disperse Red 167** as described in the HTHP protocol.
  - In a separate container, dissolve the migration inhibitor and wetting agent in water.
  - Combine the dye dispersion with the auxiliary solution and adjust the final volume.
  - Adjust the pH to 4.5-5.5 with acetic acid.
- Padding:
  - Immerse the polyester fabric in the padding liquor and pass it through the padding mangle at a set pressure to achieve a wet pick-up of 60-70%.
- Drying:

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- Immediately dry the padded fabric, typically using an infrared pre-dryer followed by a hot flue dryer at 100-120°C.[5][6] Drying should be rapid and uniform to prevent dye migration.[9]

- Thermofixation:
  - Pass the dried fabric through a thermosol oven or stenter and heat it to 190-220°C for 60-90 seconds.[1][5][6][9] The exact temperature and time will depend on the fabric construction and desired shade.

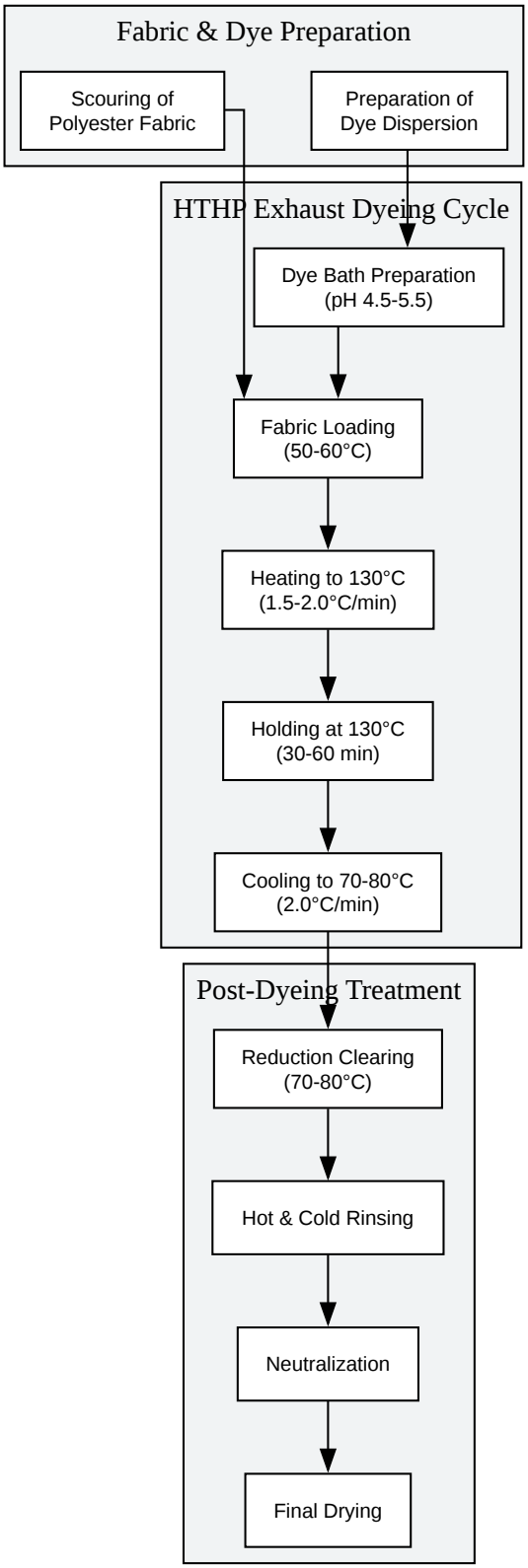
- After-treatment:
  - The thermofixed fabric must be washed to remove unfixed dye and auxiliaries. This typically involves a cold rinse, followed by reduction clearing (as described in the HTHP protocol), hot rinsing, neutralization, and a final cold rinse.

- Drying: Dry the finished fabric.

Visualization of Dyeing Workflow and Mechanism

To aid in the understanding of the polyester dyeing process with **Disperse Red 167**, the following diagrams have been generated using the DOT language.

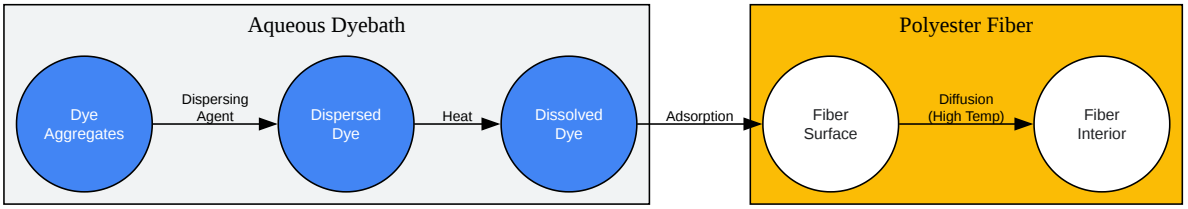
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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.

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Caption: Mechanism of Disperse Dyeing on Polyester Fiber.

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